

Physical properties including boiling point and density of 7-Octenyltrichlorosilane

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Compound of Interest

Compound Name: 7-Octenyltrichlorosilane

Cat. No.: B132810

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In-Depth Technical Guide: Physical Properties of 7-Octenyltrichlorosilane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **7-Octenyltrichlorosilane**, specifically its boiling point and density. The information is presented to support research and development activities where this compound is utilized.

Core Physical Properties

7-Octenyltrichlorosilane is a versatile organosilicon compound used in surface modification and as a coupling agent. A clear understanding of its physical properties is crucial for its proper handling, application, and for the design of experimental processes.

Data Presentation

The quantitative physical properties of **7-Octenyltrichlorosilane** are summarized in the table below. These values are based on published literature data.

Physical Property	Value	Conditions
Boiling Point	223-224 °C	At atmospheric pressure
Density	1.07 g/mL	At 25 °C

Experimental Protocols

While specific experimental protocols for determining the physical properties of **7-Octenyltrichlorosilane** are not readily available in the public domain, the following are detailed descriptions of standard methodologies that are broadly applicable to liquid organosilane compounds.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. For a pure compound, the boiling point is a characteristic physical constant.

Methodology: Distillation Method

A common and accurate method for determining the boiling point of a liquid is through simple distillation.

- Apparatus: A distillation flask, a condenser, a receiving flask, a thermometer, and a heating mantle.
- Procedure:
 - The **7-Octenyltrichlorosilane** sample is placed in the distillation flask along with a few boiling chips to ensure smooth boiling.
 - The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor that is in equilibrium with the boiling liquid.
 - Cooling water is circulated through the condenser.
 - The flask is gently heated. As the liquid boils, the vapor rises, and its temperature is recorded.
 - The temperature at which the vapor temperature remains constant while the liquid is distilling is recorded as the boiling point. The atmospheric pressure should also be recorded, as boiling point varies with pressure.

Methodology: Thiele Tube Method

For smaller sample volumes, the Thiele tube method is a convenient alternative.^[1]

- Apparatus: A Thiele tube, a thermometer, a small test tube, a capillary tube (sealed at one end), and mineral oil.
- Procedure:
 - A small amount of **7-Octenyltrichlorosilane** is placed in the small test tube.
 - The capillary tube is inverted and placed inside the test tube with the open end downwards.
 - The test tube is attached to the thermometer, and both are immersed in the mineral oil within the Thiele tube.
 - The Thiele tube is heated gently. As the temperature rises, a stream of bubbles will emerge from the capillary tube.
 - Heating is stopped, and the apparatus is allowed to cool slowly.
 - The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.^[1]

Determination of Density

Density is the mass of a substance per unit volume. For liquids, it is commonly measured using a pycnometer or a density cup. The ASTM D1475 standard provides a general procedure for determining the density of liquid coatings, inks, and related products, which can be adapted for **7-Octenyltrichlorosilane**.^[2]

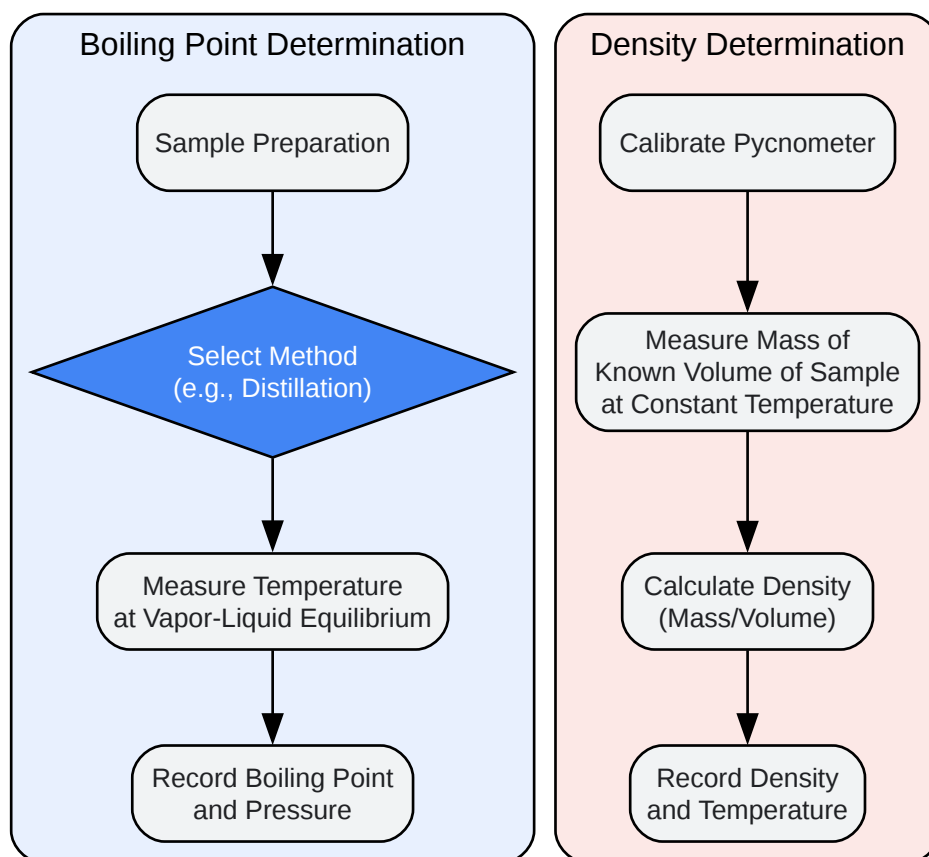
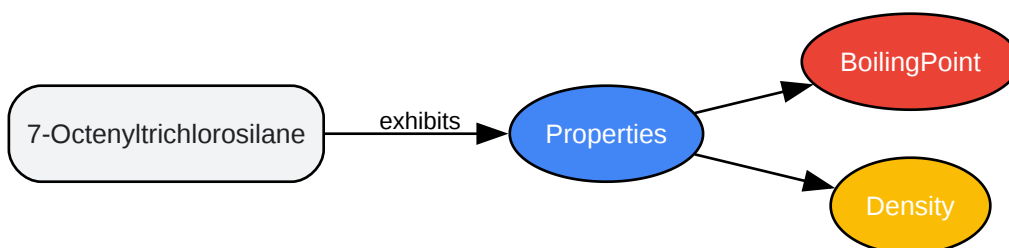
Methodology: Pycnometer Method

- Apparatus: A pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it), a balance, and a constant-temperature bath.
- Procedure:

- The pycnometer is thoroughly cleaned, dried, and its mass is accurately determined.
- The pycnometer is filled with the **7-Octenyltrichlorosilane** sample, taking care to avoid air bubbles.
- The stopper is inserted, and any excess liquid that emerges from the capillary is carefully wiped off.
- The filled pycnometer is placed in a constant-temperature bath (e.g., at 25 °C) until it reaches thermal equilibrium.
- The pycnometer is removed from the bath, dried on the outside, and its mass is accurately determined.
- The mass of the **7-Octenyltrichlorosilane** is calculated by subtracting the mass of the empty pycnometer.
- The volume of the pycnometer is determined by repeating the procedure with a reference liquid of known density (e.g., deionized water).
- The density of the **7-Octenyltrichlorosilane** is then calculated by dividing its mass by the volume of the pycnometer.

Visualizations

The following diagrams illustrate the relationship between **7-Octenyltrichlorosilane** and its physical properties, and a generalized workflow for their determination.



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